5-Bromo-1H-Pyrazole-3-Acetic Acid: Technical Profile & Synthesis Guide[1]

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Compound of Interest

Compound Name:	*2-(5-Bromo-1H-pyrazol-3-yl)acetic acid*
Cat. No.:	*B11898160*

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Part 1: Executive Summary & Chemical Identity[1]

5-Bromo-1H-pyrazole-3-acetic acid is a specialized heterocyclic building block used primarily in the development of kinase inhibitors and anti-inflammatory agents.[1] Unlike its widely available analog, 5-bromo-1H-pyrazole-3-carboxylic acid, the acetic acid derivative is typically a non-catalog custom synthesis target.[1]

This guide provides the critical data required to synthesize, source precursors for, and utilize this scaffold in medicinal chemistry campaigns.

Chemical Identity Table[1]

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Property	Data
Compound Name	5-Bromo-1H-pyrazole-3-acetic acid
Synonyms	2-(5-bromo-1H-pyrazol-3-yl)acetic acid; 3-bromo-5-carboxymethylpyrazole
CAS Number	Not Assignable to a Commodity Catalog Item (See Note below)
Molecular Formula	C H BrN O
Molecular Weight	205.01 g/mol
Predicted pKa	~3.8 (Carboxylic acid), ~11.5 (Pyrazole NH)
Closest Commercial Analog	5-Bromo-1H-pyrazole-3-carboxylic acid (CAS: 1328893-16-8)

> *Critical Note on CAS & Availability: While "5-bromo-1H-pyrazole-3-acetic acid" appears in patent literature as a substructure, it does not currently have a widely recognized CAS number for the free acid in public chemical catalogs.[1] Researchers must typically synthesize it from the commercially available 5-bromo-1H-pyrazole-3-carboxylic acid (CAS 1328893-16-8) or 1H-pyrazole-3-acetic acid (CAS 29279-88-7).[1]*

Part 2: Sourcing & Supplier Availability

Direct sourcing of the specific acetic acid derivative is limited to custom synthesis providers. However, the precursors required to synthesize it are readily available from major global

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suppliers.

Precursor 1: 5-Bromo-1H-pyrazole-3-carboxylic acid (CAS 1328893-16-8)[1]

- Role: Starting material for Arndt-Eistert homologation.
- Typical Purity: 95-98%[1]
- Suppliers:
  - Enamine: Catalog Item (Lead time: 2-3 weeks)
  - Combi-Blocks: Catalog Item (Stock available in US/EU)
  - Sigma-Aldrich: Available via third-party aggregation.[1]
  - BePharm: Stock available.

Precursor 2: 1H-Pyrazole-3-acetic acid (CAS 29279-88-7)[1]

- Role: Starting material for direct bromination (requires careful regiocontrol).[1]
- Suppliers:
  - Chem-Impex International: Catalog Item.[1][2]
  - Matrix Scientific: Catalog Item.

Part 3: Synthetic Pathways[1][3]

Since the target is not a commodity chemical, in-house synthesis is the standard approach. Two primary routes are recommended based on the availability of precursors and required scale.

Route A: Arndt-Eistert Homologation (Recommended)

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This route is preferred for its reliability and the commercial availability of the starting carboxylic acid.[1] It extends the carbon chain by one methylene unit.

Protocol Overview:

- Activation: Convert 5-bromo-1H-pyrazole-3-carboxylic acid to the acid chloride using thionyl chloride (

) or oxalyl chloride. Note: Protect the pyrazole NH (e.g., with THP or SEM) if solubility or side reactions are issues.
- Diazoketone Formation: React the acid chloride with diazomethane (

) or trimethylsilyldiazomethane (

) to form the

  -diazoketone.[1]
- Wolff Rearrangement: Treat with silver benzoate (

) and water/alcohol to generate the homologated acid or ester.[1]
- Hydrolysis: If an ester is formed, hydrolyze with LiOH to yield the final acetic acid.

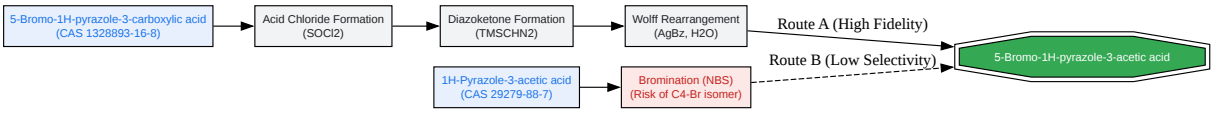
Route B: Direct Bromination of Pyrazole-3-Acetic Acid

This route is shorter but suffers from regioselectivity issues (C4 vs. C5 bromination).[1]

Protocol Overview:

- Starting Material: 1H-pyrazole-3-acetic acid.[1][3][4][5]
- Bromination: Treat with N-bromosuccinimide (NBS) in DMF or acetonitrile.[1]
  - Challenge: Electrophilic substitution prefers the C4 position.
  - Solution: Use excess NBS and heat to drive thermodynamic equilibration, or block C4 if possible (difficult). Route A is generally superior for high purity.

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Figure 1: Synthetic pathways for 5-bromo-1H-pyrazole-3-acetic acid. Route A is the preferred method for medicinal chemistry applications due to higher regiochemical fidelity.

Part 4: Medicinal Chemistry Applications[1][2][6][7][8]

The 5-bromo-1H-pyrazole-3-acetic acid scaffold is a "privileged structure" in drug discovery, particularly for designing ATP-competitive kinase inhibitors.[1]

Kinase Inhibition (p38 MAPK & CDK)

The pyrazole nitrogen pair (

and

) mimics the adenine ring of ATP, forming critical hydrogen bonds with the kinase hinge region.[1] The acetic acid tail provides a handle for:

- Solubility enhancement: Ionizable group at physiological pH.
- Protein surface interaction: Reaching into the solvent-exposed regions of the binding pocket.[1]

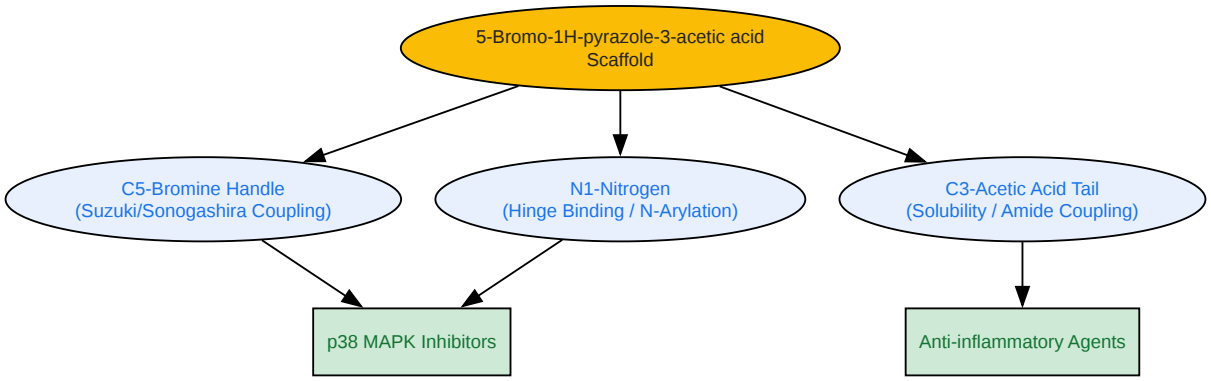
Fragment-Based Drug Design (FBDD)

The bromine atom at C5 is a versatile synthetic handle for Palladium-catalyzed cross-coupling reactions (Suzuki, Sonogashira, Buchwald-Hartwig), allowing rapid library expansion.

Key SAR (Structure-Activity Relationship) Points:

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- C5-Bromine: Replaceable with aryl/heteroaryl groups to target the hydrophobic back pocket.[1]
- N1-Nitrogen: Often substituted with aryl groups to control the tautomeric state and improve potency.[1]
- C3-Acetic Acid: Can be converted to amides, esters, or bioisosteres (e.g., tetrazoles) to tune pharmacokinetics.



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the modularity of the scaffold for drug development.[1]

Part 5: Safety & Handling

As a brominated organic acid, standard laboratory safety protocols apply.

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Protect from light to prevent debromination or discoloration.
- Handling: Use in a chemical fume hood. Avoid contact with strong oxidizing agents.

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